

Essential Safety and Operational Guide for 2-Ethoxycyclohex-2-en-1-one

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Compound of Interest

Compound Name: **2-Ethoxycyclohex-2-en-1-one**

Cat. No.: **B1360216**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **2-Ethoxycyclohex-2-en-1-one**. The following procedural guidance is designed to answer specific operational questions, ensuring the safe and effective use of this compound in a laboratory setting.

I. Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicological data for **2-Ethoxycyclohex-2-en-1-one** is limited, its structural similarity to other cyclic enones suggests that it should be handled with care. Cyclic enones can be irritants and are often flammable. Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must be chemical-resistant and provide protection against splashes.
Face Shield		Recommended when there is a significant risk of splashing.
Skin and Body Protection	Laboratory Coat	Standard lab coat to protect clothing.
Chemical-Resistant Apron		Recommended for larger quantities or when splashing is likely.
Protective Clothing		Wear appropriate clothing to prevent skin exposure.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are generally recommended. Always check the glove manufacturer's resistance data for the specific chemical or a similar class of compounds.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of 2-Ethoxycyclohex-2-en-1-one should be conducted in a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation exposure.

II. Quantitative Data Summary

The following table summarizes available quantitative data for **2-Ethoxycyclohex-2-en-1-one** and a related compound, 3-Ethoxy-2-cyclohexen-1-one, for comparison.

Property	2-Ethoxycyclohex-2-en-1-one	3-Ethoxy-2-cyclohexen-1-one
Molecular Formula	C ₈ H ₁₂ O ₂	C ₈ H ₁₂ O ₂
Molecular Weight	140.18 g/mol [1][2][3]	140.18 g/mol [4][5]
Density	1 g/cm ³ [3]	1.0400 g/mL[5]
Boiling Point	48 °C @ 0.1 Torr[3]	Not Available
Flash Point	108.2 °C[3]	107 °C[5]
Refractive Index	1.467[3]	Not Available

Note: Data for related compounds should be used for guidance only, as properties can vary.

III. Experimental Protocol: Safe Handling Procedure

This protocol outlines the essential steps for safely handling **2-Ethoxycyclohex-2-en-1-one** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Before starting any work, ensure you have read and understood the Safety Data Sheet (SDS) for this compound or a closely related one.
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

2. Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat, followed by chemical-resistant gloves and safety goggles. A face shield is recommended if there is a risk of splashing.

3. Handling the Chemical:

- Conduct all transfers and manipulations of **2-Ethoxycyclohex-2-en-1-one** inside a certified chemical fume hood.

- Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical, avoiding direct contact.
- Keep the container tightly closed when not in use to prevent the release of vapors.

4. Post-Handling Procedures:

- After handling, decontaminate any surfaces that may have come into contact with the chemical.
- Remove gloves and wash hands thoroughly with soap and water.

IV. Operational and Disposal Plans

Storage:

- Store **2-Ethoxycyclohex-2-en-1-one** in a tightly sealed, properly labeled container.
- Keep the container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)
- If the compound is flammable, store it in a designated flammable liquids cabinet.

Spill Management:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for proper disposal.
- For larger spills, evacuate the area and contact the appropriate emergency response team.

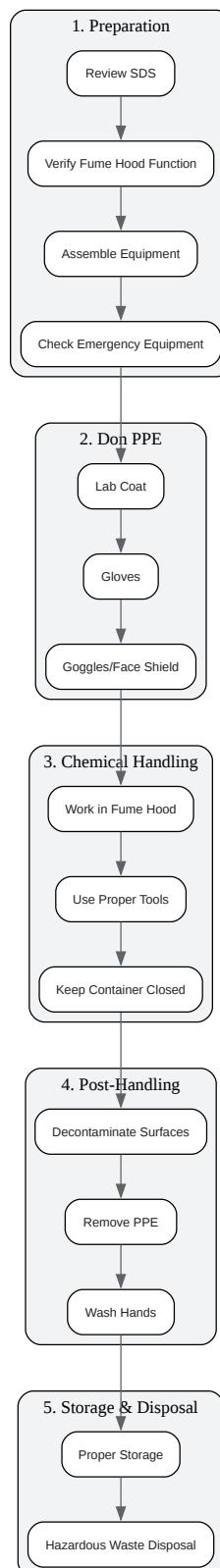
Disposal Plan:

- **2-Ethoxycyclohex-2-en-1-one** and any materials contaminated with it should be treated as hazardous waste.
- Dispose of the waste in a designated, properly labeled container.
- Consult with your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company for final disposal in accordance with local,

state, and federal regulations. Do not pour down the drain.

V. Logical Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Ethoxycyclohex-2-en-1-one**.

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Caption: Workflow for Safe Handling of **2-Ethoxycyclohex-2-en-1-one**.

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